

# Personal protective equipment for handling Rebaudioside M

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## Compound of Interest

Compound Name: Rebaudioside M

Cat. No.: B1649289

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## Essential Safety and Handling Guide for Rebaudioside M

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Rebaudioside M**. The following procedures ensure safe handling, storage, and disposal of this substance in a laboratory setting.

## Physical and Chemical Properties

**Rebaudioside M** is a white to off-white powder.[1][2] It is a steviol glycoside extracted from the leaves of the *Stevia rebaudiana* Bertoni plant.[3][4][5] The substance is stable as a dry powder for at least one year at ambient temperature and under controlled humidity.[4][5]

Property	Data
Appearance	Off-white to White Powder
Chemical Formula	C <sub>56</sub> H <sub>90</sub> O <sub>33</sub>
CAS Number	1220616-44-3
Hazard Classification	Not classified as hazardous (GHS)
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0

## Personal Protective Equipment (PPE)

While **Rebaudioside M** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize exposure and prevent contamination.<sup>[6]</sup>

Protection Type	Recommended PPE
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <sup>[7]</sup> A face shield can offer additional protection against splashes. <sup>[8][9][10]</sup>
Skin	Wear powder-free nitrile or neoprene gloves. <sup>[9]</sup> <sup>[11]</sup> A clean lab coat or a disposable gown is also recommended to prevent skin contact. <sup>[11]</sup>
Respiratory	Under normal conditions with adequate ventilation, respiratory protection is not required. <sup>[6]</sup> If dust is generated and exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator. <sup>[7]</sup>

## Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.
- Use a fume hood or other ventilated enclosure when handling large quantities or if there is a potential for dust generation.

Precautions for Safe Handling:

- Avoid generating dust, as it may form combustible concentrations in the air.<sup>[1]</sup>
- Ground all equipment when handling large quantities to prevent static discharge.<sup>[1]</sup>
- Avoid contact with eyes and skin.

- Do not ingest or inhale.
- Practice good laboratory hygiene: wash hands thoroughly after handling, and before eating, drinking, or smoking.

#### Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area.[\[12\]](#)
- Protect from light.[\[1\]](#)

## Accidental Release and Disposal Plan

#### Spill Response:

- Small Spills: Use appropriate tools to mechanically pick up the spilled solid and place it in a designated waste disposal container.[\[1\]](#)
- Large Spills: Use appropriate tools to transfer the spilled solid into a suitable container for disposal.[\[1\]](#) Wetting the material with water can help to limit dust emission.[\[1\]](#)
- Avoid allowing the substance to enter sewers or surface water.[\[6\]](#)

#### Disposal:

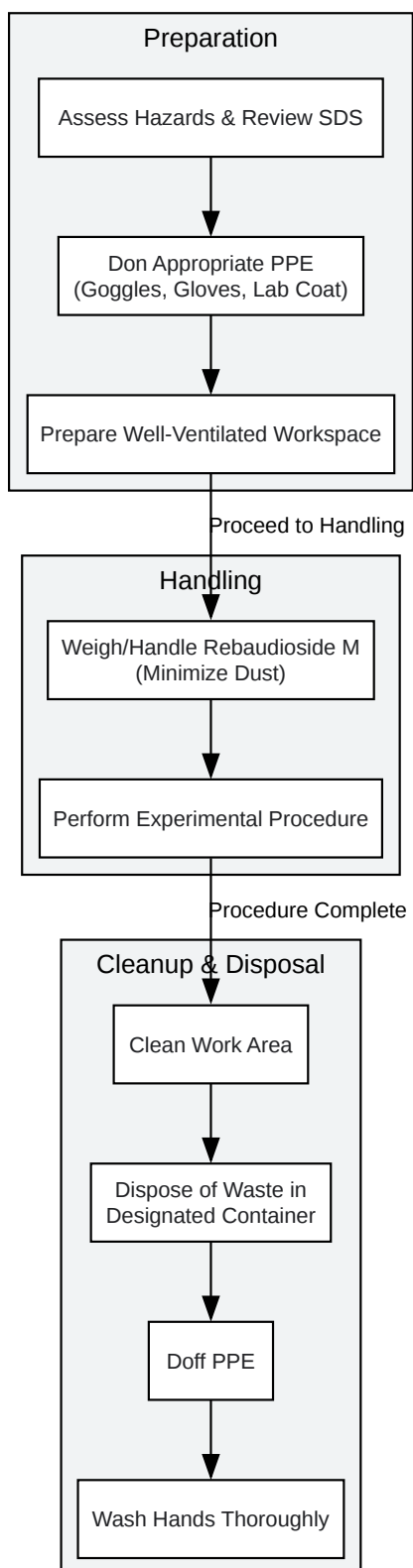
- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of in the same manner as the product itself.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen or artificial respiration and seek medical attention.[7][13]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water and soap.[1][13]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, ensuring to separate the eyelids.[1][13] Remove contact lenses if present and easy to do.[1][13] Seek medical attention if irritation persists.[1]
Ingestion	If a large amount is swallowed, rinse the mouth with water and seek medical attention.[1][13] Do not induce vomiting unless directed to do so by medical personnel.[13]

## Workflow for Handling Rebaudioside M

The following diagram outlines the standard operating procedure for handling **Rebaudioside M** in a laboratory setting.



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